

Application Notes and Protocols: 2'-Hydroxyacetophenone in Chemical Synthesis

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Compound of Interest

Compound Name: 2'-Hydroxyacetophenone

Cat. No.: B195540

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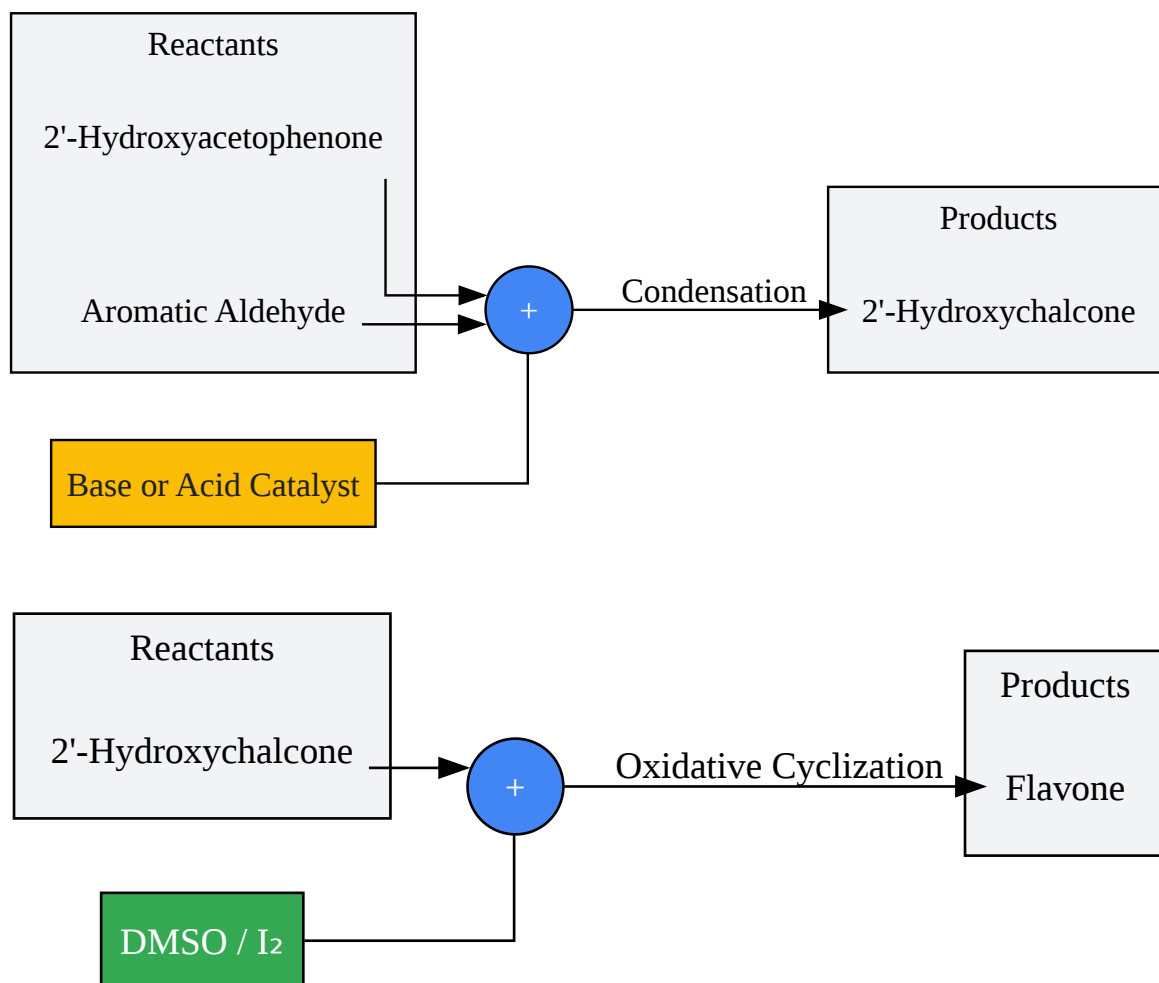
Audience: Researchers, scientists, and drug development professionals.

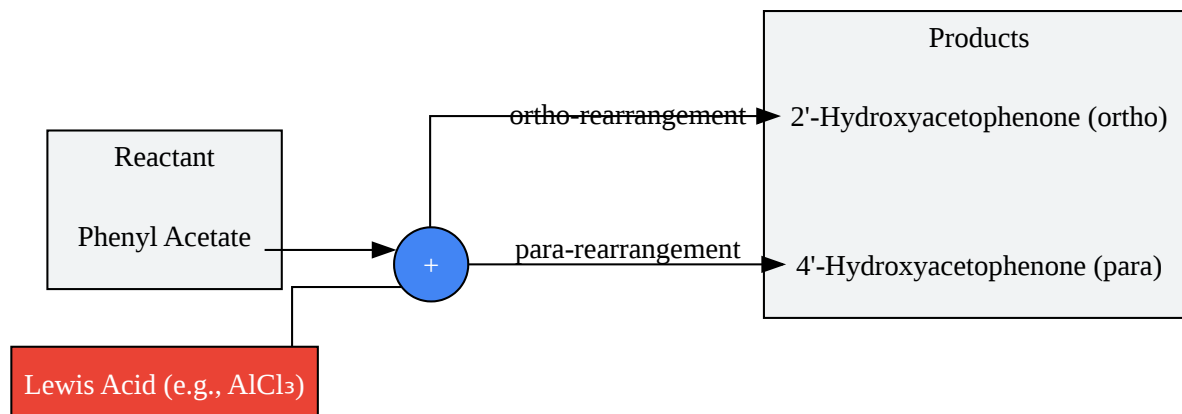
Introduction: **2'-Hydroxyacetophenone**, also known as o-hydroxyacetophenone, is a versatile organic intermediate widely employed in the synthesis of a variety of biologically active compounds.^{[1][2]} Its unique structure, featuring a hydroxyl group ortho to an acetyl group on a benzene ring, makes it a key precursor for the synthesis of flavonoids, chalcones, and other heterocyclic compounds of medicinal interest.^{[3][4][5]} This document provides detailed application notes and experimental protocols for key reactions involving **2'-hydroxyacetophenone**.

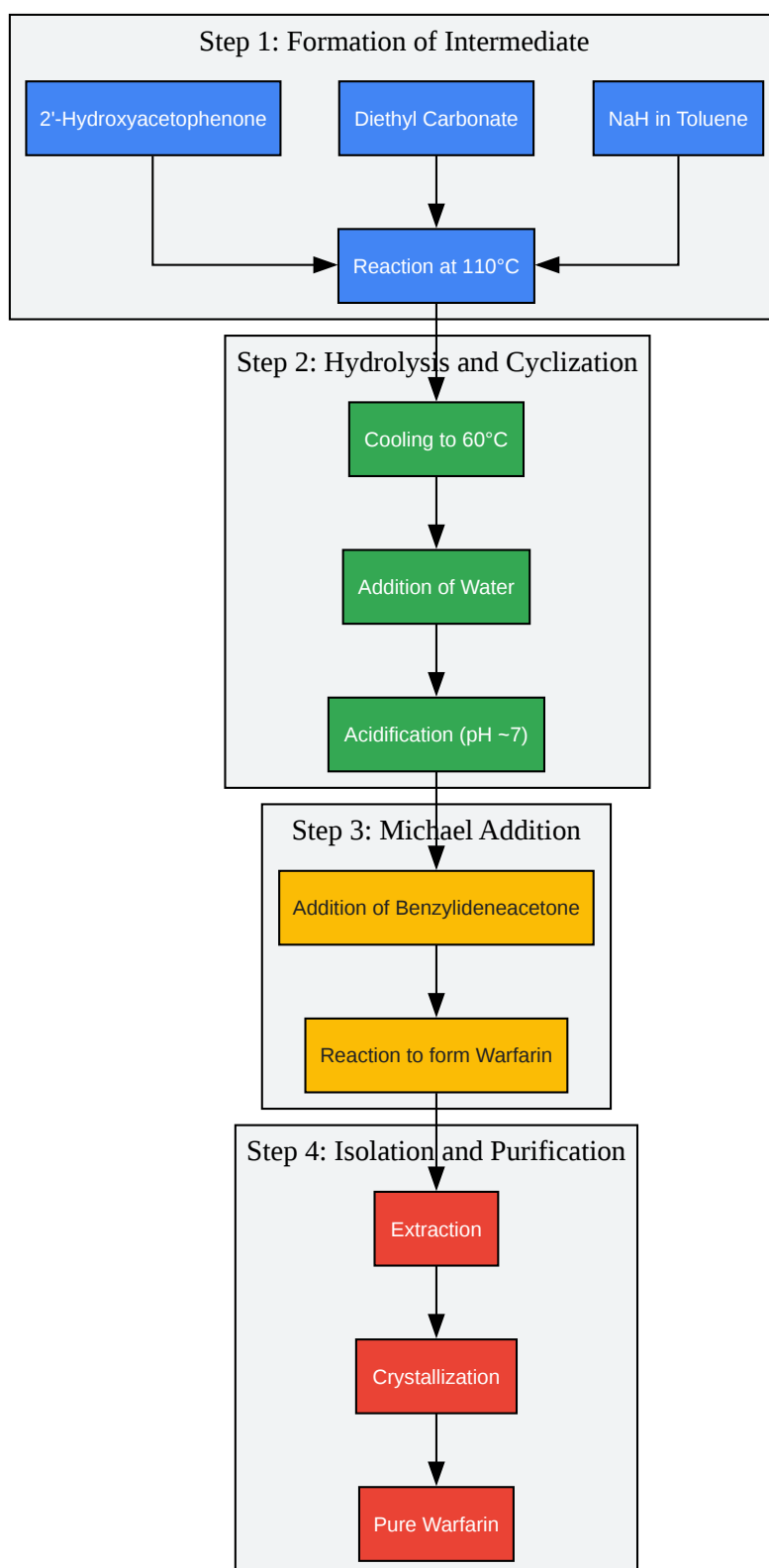
Synthesis of Chalcones via Claisen-Schmidt Condensation

The Claisen-Schmidt condensation is a cornerstone reaction for the synthesis of chalcones, which are precursors to flavonoids and exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer properties.^{[3][6]} This reaction involves the base- or acid-catalyzed condensation of an aromatic aldehyde with a ketone, in this case, **2'-hydroxyacetophenone**.^{[3][6]}

Reaction Scheme:







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References

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